

Delta-Dodecalactone: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: *delta-Dodecalactone*

Cat. No.: *B1346982*

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Introduction

Delta-dodecalactone (DDL) is a naturally occurring fatty acid lactone found in various fruits and dairy products. It is widely utilized in the flavor, fragrance, and pharmaceutical industries for its characteristic peachy, creamy, and buttery aroma and taste. For formulation development, understanding the solubility of **delta-dodecalactone** in different organic solvents is of paramount importance. This technical guide provides a comprehensive overview of the known solubility characteristics of **delta-dodecalactone**, detailed experimental protocols for its determination, and a logical workflow for solvent selection.

Core Concepts in Solubility

The solubility of a substance is its property to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of **delta-dodecalactone**, a nonpolar molecule, is governed by the principle of "like dissolves like." Therefore, it is expected to exhibit higher solubility in nonpolar organic solvents and lower solubility in polar solvents like water.

Quantitative Solubility Data

Precise quantitative solubility data for **delta-dodecalactone** in a wide range of organic solvents is not extensively available in publicly accessible literature. However, based on various technical data sheets and scientific publications, a qualitative and semi-quantitative

understanding of its solubility has been established. The following table summarizes the available information.

Solvent	Chemical Formula	Polarity	Solubility	Temperature (°C)	Citation
Water	H ₂ O	High	41.54 mg/L (Insoluble)	25	[1][2]
Ethanol (96%)	C ₂ H ₅ OH	High	Fully Miscible	Not Specified	[3]
Propylene Glycol	C ₃ H ₈ O ₂	Medium	Poorly Soluble	Not Specified	[4][5][6]
Dipropylene Glycol	C ₆ H ₁₄ O ₃	Medium	Fully Miscible	Not Specified	[3]
Fixed Oils	N/A	Low	Soluble	Not Specified	[1][4][5]
Other Organic Solvents	N/A	Varies	Soluble	Not Specified	[7]

Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data for **delta-dodecalactone** in specific organic solvents, a well-defined experimental protocol is necessary. The following sections detail a comprehensive methodology based on the widely accepted shake-flask method, followed by quantitative analysis using gas chromatography.

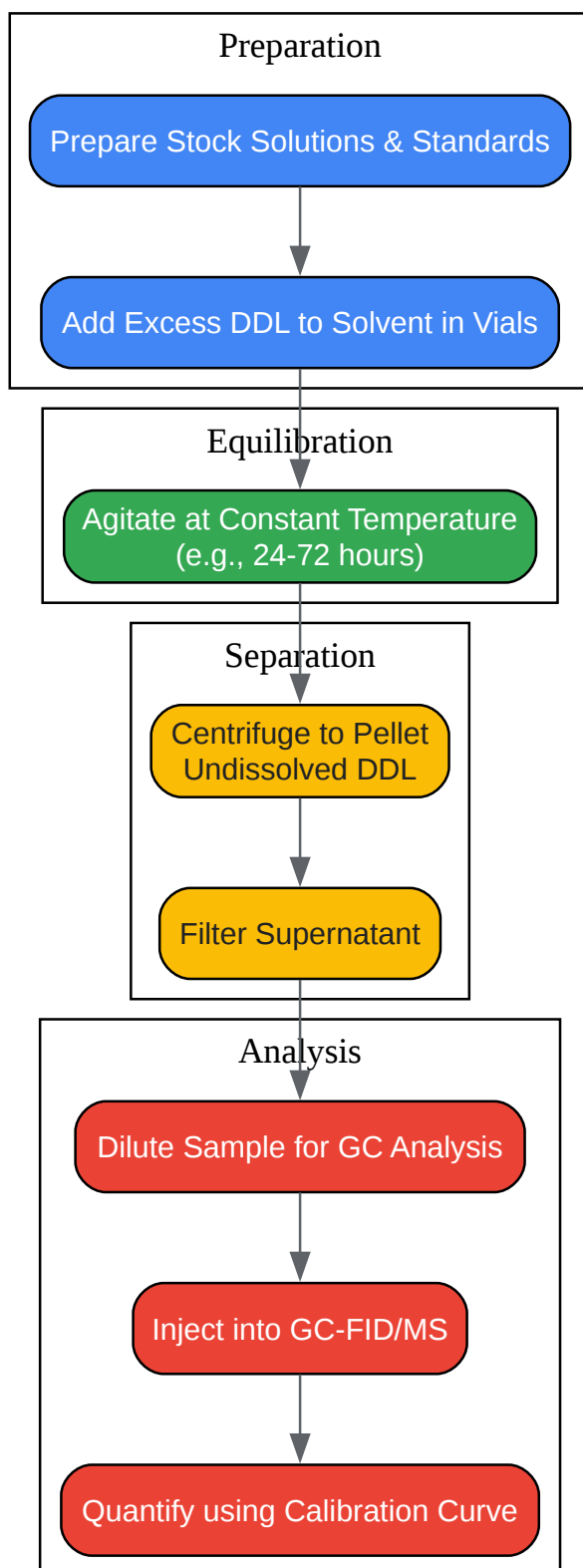
Principle of the Shake-Flask Method

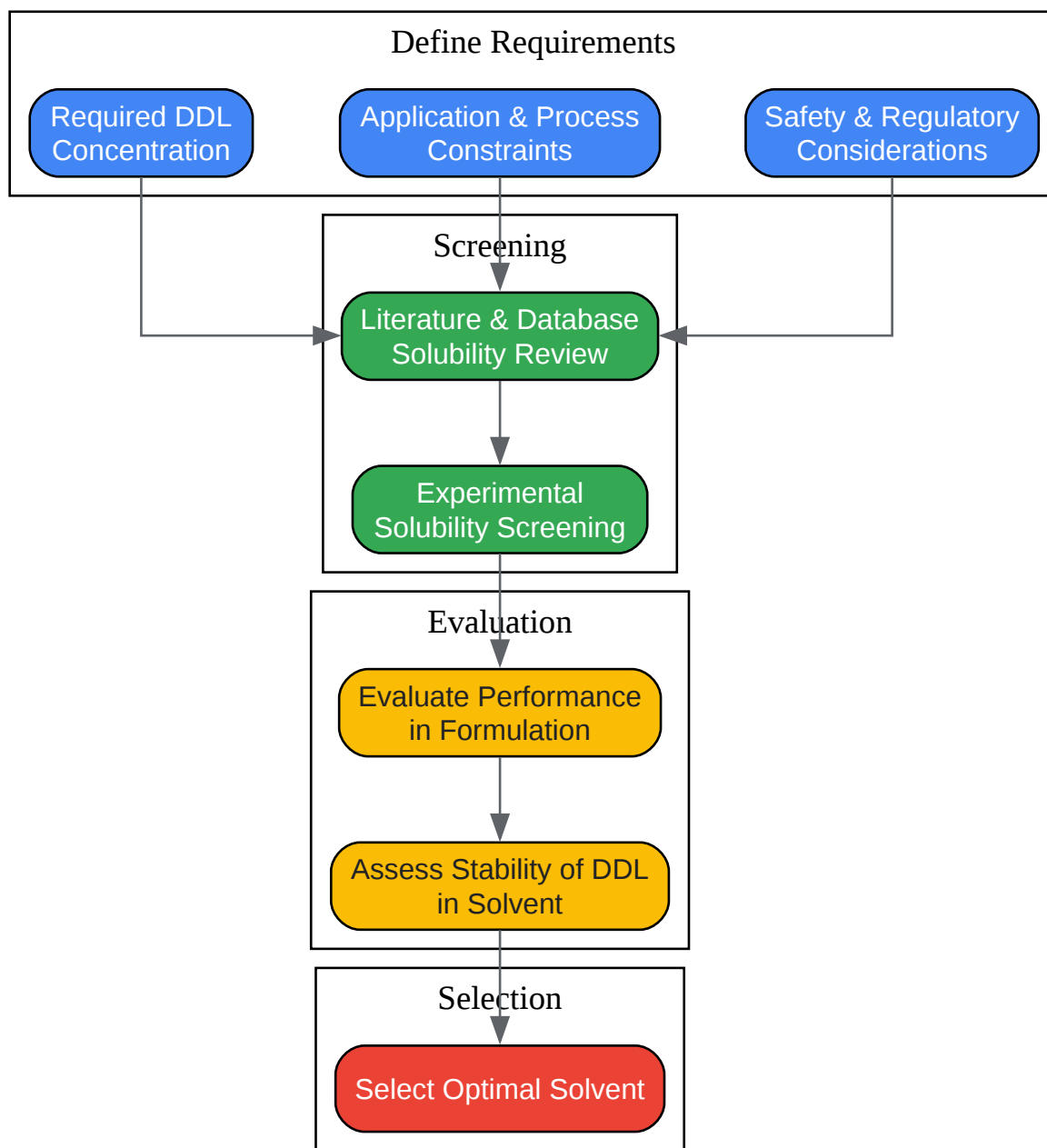
The shake-flask method is a standard procedure for determining the equilibrium solubility of a compound in a given solvent.[8] It involves agitating an excess amount of the solute in the solvent for a sufficient period to reach equilibrium. After saturation, the undissolved solute is separated, and the concentration of the dissolved solute in the supernatant is determined using a suitable analytical technique.

Materials and Equipment

- **Delta-dodecalactone** (high purity)
- Selected organic solvents (analytical grade)
- Volumetric flasks
- Analytical balance
- Mechanical shaker or orbital incubator with temperature control
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Gas chromatograph with a flame ionization detector (GC-FID) or mass spectrometer (GC-MS)
- Appropriate GC column (e.g., DB-5ms, DB-WAX)
- Autosampler vials

Experimental Workflow





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- To cite this document: BenchChem. [Delta-Dodecalactone: A Technical Guide to its Solubility in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346982#delta-dodecalactone-solubility-in-different-organic-solvents]

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